

Application Notes and Protocols for (R)-AMG-193 in Mouse Xenograft Models

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Compound of Interest

Compound Name: (R)-AMG-193

Cat. No.: B15623886

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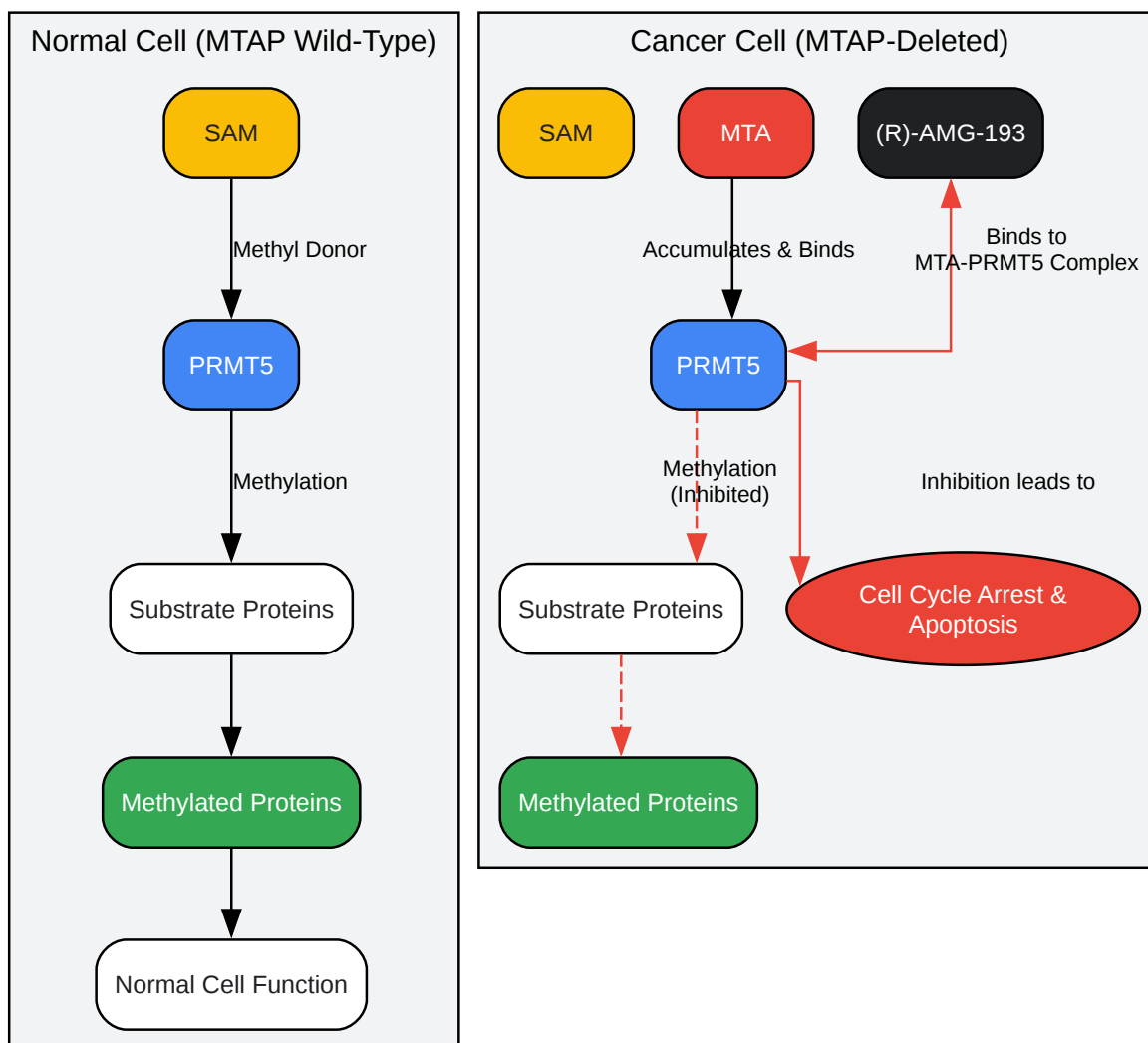
These application notes provide a comprehensive overview and detailed protocols for the use of **(R)-AMG-193**, an investigational, orally bioavailable, and potent MTA-cooperative protein arginine methyltransferase 5 (PRMT5) inhibitor, in preclinical mouse xenograft models of human cancer.

Introduction

(R)-AMG-193 is a selective inhibitor of PRMT5 that preferentially targets cancer cells with a homozygous deletion of the methylthioadenosine phosphorylase (MTAP) gene.^{[1][2]} MTAP deletion, which occurs in approximately 10-15% of human cancers, leads to the accumulation of methylthioadenosine (MTA).^{[1][2]} AMG-193 exhibits a unique mechanism of action by binding to the MTA-PRMT5 complex, thereby selectively inhibiting PRMT5 enzymatic activity in MTAP-deleted cancer cells while sparing normal tissues.^{[1][2]} This targeted approach has demonstrated significant anti-tumor activity in various preclinical models.^[3]

Mechanism of Action Signaling Pathway

The following diagram illustrates the signaling pathway of AMG-193 in MTAP-deleted cancer cells.



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Caption: Mechanism of **(R)-AMG-193** in MTAP-deleted cancer cells.

Quantitative Data Summary

The following tables summarize the reported dosages and anti-tumor efficacy of **(R)-AMG-193** in various cell line-derived xenograft (CDX) models.

Table 1: **(R)-AMG-193** Monotherapy Dosages in Mouse Xenograft Models

Cell Line	Cancer Type	Mouse Strain	(R)-AMG-193 Dosage (Oral, QD)
HCT116 (MTAP-deleted)	Colorectal Carcinoma	Not Specified	3, 10, 30, 100 mg/kg
BxPC-3	Pancreatic Adenocarcinoma	Not Specified	10, 30, 100 mg/kg
U87MG	Glioblastoma	Not Specified	100 mg/kg
DOHH-2	Diffuse Large B-cell Lymphoma	Not Specified	10, 20, 30 mg/kg
LU99	Non-Small Cell Lung Cancer	Not Specified	10, 25, 100 mg/kg
H838	Non-Small Cell Lung Cancer	Not Specified	10, 25, 100 mg/kg

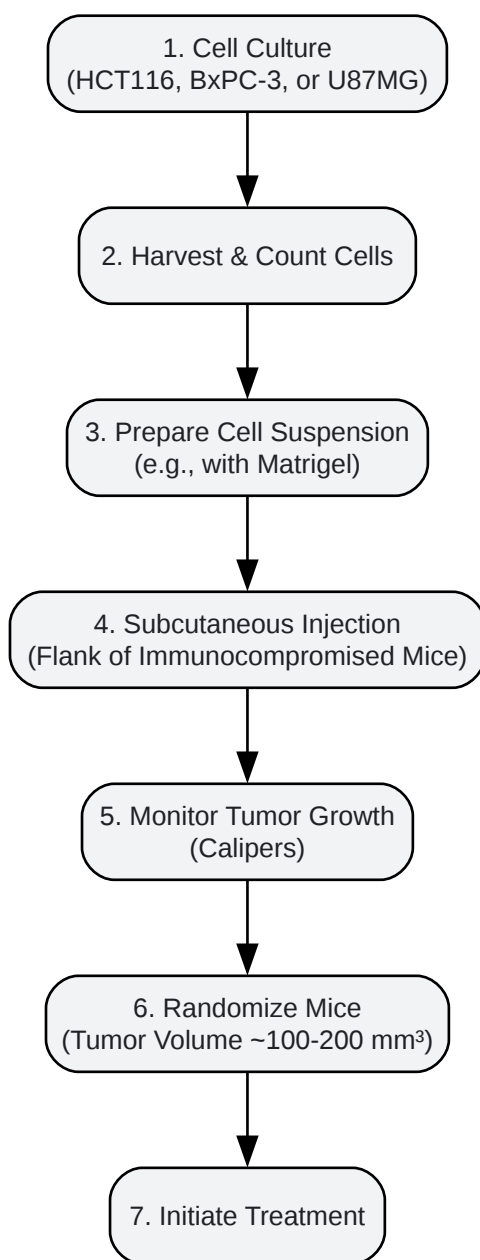
Table 2: Reported Efficacy of **(R)-AMG-193** in Mouse Xenograft Models

Cell Line	Dosage (Oral, QD)	Efficacy Endpoint	Result
BxPC-3	100 mg/kg	Tumor Growth Inhibition (TGI)	96% ^[3]
U87MG	100 mg/kg	Tumor Growth Inhibition (TGI)	88% ^[3]

Experimental Protocols

The following are detailed protocols for establishing common mouse xenograft models and administering **(R)-AMG-193**.

Protocol 1: Establishment of Subcutaneous Xenograft Models



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Caption: General workflow for establishing a subcutaneous xenograft model.

Materials:

- Human cancer cell line (e.g., HCT116, BxPC-3, U87MG)
- Appropriate cell culture medium and supplements

- Immunocompromised mice (e.g., NCr-nu/nu, NOD/SCID)
- Matrigel (optional, but recommended for some cell lines)
- Sterile PBS, syringes, and needles

Procedure:

- Cell Culture: Culture the selected cancer cell line according to standard protocols to ensure logarithmic growth.
- Cell Preparation:
 - Harvest cells using trypsinization.
 - Perform a cell count and determine viability (typically >95%).
 - Resuspend the cells in sterile PBS or culture medium at the desired concentration. For some models, resuspending the cells in a 1:1 mixture with Matrigel can improve tumor take rate.
- Xenograft Implantation:
 - HCT116: Inject 1×10^6 to 2.5×10^6 cells in a volume of 100-200 μL subcutaneously into the flank of athymic nude or NOD/SCID mice.
 - BxPC-3: Inject 1×10^6 cells in a volume of 100-200 μL , often mixed with Matrigel, subcutaneously into the flank of NCr-nu/nu mice.
 - U87MG: Inject 5×10^6 cells in a volume of 100 μL , typically mixed with Matrigel, subcutaneously into the flank of athymic nude mice.
- Tumor Growth Monitoring:
 - Monitor the mice regularly for tumor formation.
 - Once tumors are palpable, measure their dimensions (length and width) with digital calipers 2-3 times per week.

- Calculate tumor volume using the formula: $(\text{Width}^2 \times \text{Length}) / 2$.
- Randomization and Treatment Initiation:
 - When tumors reach an average volume of 100-200 mm³, randomize the mice into treatment and control groups.
 - Begin treatment with **(R)-AMG-193** as described in Protocol 2.

Protocol 2: Administration of (R)-AMG-193

Materials:

- **(R)-AMG-193**
- Vehicle for oral gavage (Note: The specific vehicle used in the cited preclinical studies is not publicly disclosed. A common vehicle for oral administration in mice is a solution of 0.5% methylcellulose in water. It is highly recommended to perform formulation suitability studies.)
- Oral gavage needles
- Syringes

Procedure:

- Formulation Preparation:
 - Prepare a stock solution of **(R)-AMG-193** in a suitable solvent.
 - On each day of dosing, dilute the stock solution to the final desired concentrations (e.g., 3, 10, 25, 30, 100 mg/kg) with the chosen oral vehicle. The final dosing volume for oral gavage in mice is typically 10 mL/kg.
- Administration:
 - Administer the prepared **(R)-AMG-193** formulation or vehicle control to the mice once daily (QD) via oral gavage.
- Monitoring:

- Continue to monitor tumor growth as described in Protocol 1.
- Monitor the body weight of the mice 2-3 times per week as an indicator of general health and treatment tolerance.
- Observe the mice for any clinical signs of toxicity.
- Study Endpoint:
 - The study may be terminated when tumors in the control group reach a predetermined size (e.g., 1000-2000 mm³) or based on other ethical considerations.
 - At the end of the study, tumors and other tissues can be collected for further analysis (e.g., pharmacodynamics, histology).

Preclinical Pharmacokinetics and Tolerability

Preclinical studies have indicated that **(R)-AMG-193** is orally bioavailable in mice.[4] The compound was found to be well-tolerated at efficacious doses, with no significant impact on body weight or hematological parameters reported in the preclinical setting.[4]

Conclusion

(R)-AMG-193 has demonstrated robust and selective anti-tumor activity in a range of preclinical mouse xenograft models of MTAP-deleted cancers. The provided protocols offer a foundation for researchers to design and execute in vivo studies to further evaluate the therapeutic potential of this novel PRMT5 inhibitor. It is essential to adapt these protocols to specific experimental needs and to adhere to all institutional animal care and use guidelines.

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References

- [1. researchgate.net \[researchgate.net\]](#)

- [2. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
- [3. Discovery of AMG 193, an MTA-Cooperative PRMT5 Inhibitor for the Treatment of MTAP-Deleted Cancers - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
- [4. AMG 193, a Clinical Stage MTA-Cooperative PRMT5 Inhibitor, Drives Antitumor Activity Preclinically and in Patients with MTAP-Deleted Cancers - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
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